

Technical Guide: 3-Morpholinopropionic Acid vs. 3-Morpholino-2-hydroxypropionic Acid

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Compound of Interest

Compound Name: 2-Hydroxy-3-(morpholin-4-yl)propanoic acid

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Strategic Selection of Solubilizing Tails and Linker Motifs in Drug Design

Executive Summary

In modern medicinal chemistry, the morpholine moiety is a privileged scaffold, often employed to modulate pharmacokinetic (PK) properties. 3-morpholinopropionic acid (MPA) and 3-morpholino-2-hydroxypropionic acid (MHPA) represent two critical "tail" motifs used to attach this scaffold to therapeutic cores.

- MPA (Achiral Linker): A standard, flexible, zwitterionic tether used to improve aqueous solubility and reduce hERG inhibition.
- MHPA (Chiral/Polar Linker): A specialized, polar variant introduced to further lower LogP, introduce hydrogen bond donors (HBD), and block metabolic beta-oxidation sites.

This guide provides a comparative analysis of their physicochemical properties, synthetic pathways, and applications in Structure-Activity Relationship (SAR) optimization.

Part 1: Physicochemical & Structural Analysis[1]

The choice between MPA and MHPA is often a trade-off between synthetic accessibility and specific physicochemical requirements (polarity, chirality, metabolic stability).

1.1 Comparative Properties Table

Feature	3-Morpholinopropionic Acid (MPA)	3-Morpholino-2-hydroxypropionic Acid (MHPA)
CAS Number	6319-95-5 (HCl salt) / 7449-52-7 (Free Acid)	Custom Synthesis / Analog
Molecular Formula	C ₇ H ₁₃ NO ₃	C ₇ H ₁₃ NO ₄
Molecular Weight	159.18 g/mol	175.18 g/mol
Chirality	Achiral	Chiral (R/S enantiomers at C2)
H-Bond Donors	1 (Carboxylic acid)	2 (Carboxylic acid + Hydroxyl)
H-Bond Acceptors	4	5
Predicted LogP	~ -0.5 to 0.1 (Hydrophilic)	~ -1.2 to -0.8 (Highly Hydrophilic)
pKa (Acid)	~4.8 (Carboxylic)	~4.5 (Inductive effect of -OH lowers pKa)
pKa (Base)	~8.4 (Morpholine N)	~7.8 (Inductive effect of -OH lowers pKa)
Primary Utility	Standard solubility tail; Linker	Solubility booster; Metabolic blocker

1.2 Structural Logic

- MPA: The propylene chain provides rotational freedom, allowing the morpholine headgroup to orient into solvent space. It is chemically robust and lacks stereocenters, simplifying CMC (Chemistry, Manufacturing, and Controls) development.

- MHPA: The C2-hydroxyl group introduces a dipole and a hydrogen bond donor. This can be critical for:
 - Solubility: The -OH group significantly lowers LogD, improving aqueous solubility more than MPA.
 - Metabolic Stability: The C2 position in MPA is susceptible to metabolic oxidation. Placing a hydroxyl group here can block further oxidation or alter the metabolic soft spot.
 - Rigidity: Intramolecular H-bonding (between the -OH and the Morpholine N or Carboxyl) can restrict conformational freedom, potentially locking the tail into a bioactive conformation.

Part 2: Synthetic Methodologies

The synthesis of these two acids differs fundamentally in mechanism: Michael Addition (MPA) vs. Epoxide Ring Opening (MHPA).

2.1 Synthesis of 3-Morpholinopropionic Acid (MPA)

This is a standard "Click-like" reaction with high atom economy.

Protocol:

- Reagents: Morpholine (1.0 eq), Acrylic Acid (1.1 eq), Solvent (Water or Toluene).
- Condition: Stir at room temperature (exothermic) or mild heat (50°C) for 2-4 hours.
- Mechanism: Aza-Michael addition of the secondary amine (morpholine) to the -unsaturated acid.
- Workup: Concentration in vacuo. Recrystallization from Ethanol/Ether.

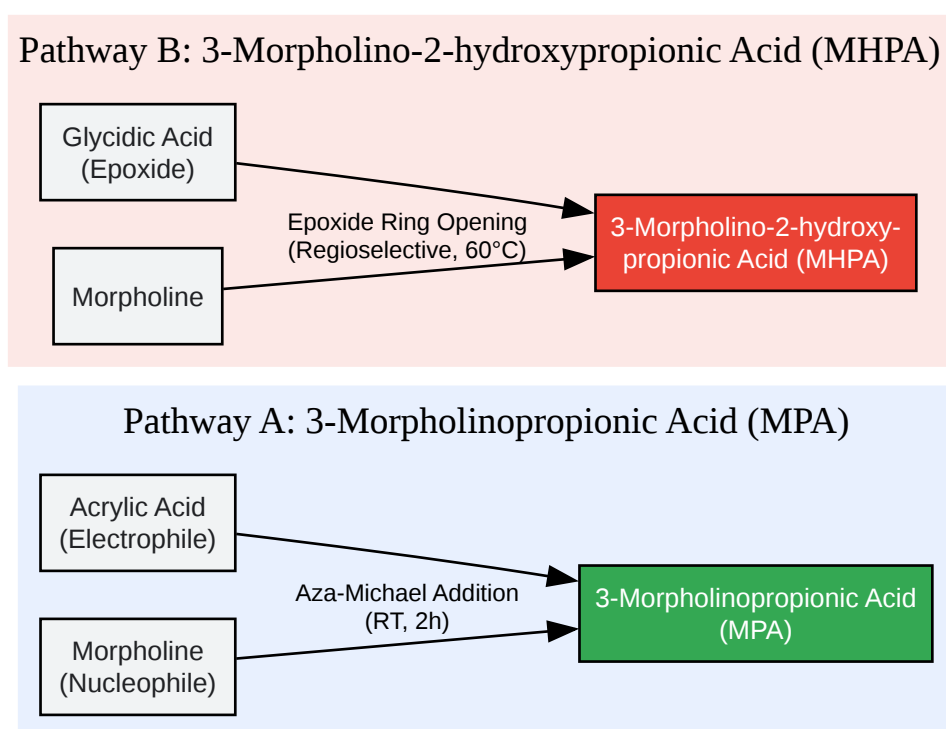
2.2 Synthesis of 3-Morpholino-2-hydroxypropionic Acid (MHPA)

This synthesis is more complex due to the introduction of the hydroxyl group and potential chirality.

Protocol:

- Reagents: Morpholine (1.0 eq), Glycidic Acid (or Potassium Glycidate) (1.1 eq).
 - Alternative Precursor: Epichlorohydrin (requires subsequent hydrolysis/oxidation steps).
- Condition: Reflux in aqueous methanol (60-70°C) for 6-12 hours.
- Mechanism: Nucleophilic attack of morpholine at the less substituted carbon (C3) of the epoxide ring (Regioselective Ring Opening).
- Chirality Note: Using chiral glycidates yields enantiopure MHPA.

2.3 Reaction Pathway Diagram (Graphviz)



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Caption: Comparative synthetic routes. Pathway A utilizes a Michael addition for MPA, while Pathway B employs epoxide ring opening for the hydroxylated MHPA.

Part 3: Application in Drug Design (SAR)

When optimizing a lead compound, the transition from MPA to MHPA is a strategic decision.

3.1 Solubility & LogP Modulation

If a drug candidate containing an MPA tail still exhibits poor aqueous solubility, switching to MHPA is a validated strategy. The additional hydroxyl group lowers the LogP by approximately 0.5 - 1.0 units, significantly increasing hydrophilicity without altering the basicity of the morpholine nitrogen drastically.

3.2 Metabolic Stability (Blocking Beta-Oxidation)

Alkyl chains attached to amines are susceptible to metabolic degradation.

- **MPA Risk:** The C2 position (alpha to the carbonyl) is a potential site for enzymatic attack or beta-oxidation processes.
- **MHPA Solution:** The presence of the hydroxyl group at C2 sterically and electronically hinders these oxidative enzymes, potentially extending the half-life () of the drug.

3.3 Linker Geometry and Intramolecular Interactions

MHPA introduces the possibility of intramolecular hydrogen bonding between the C2-OH and the morpholine nitrogen. This can "lock" the conformation of the tail, which may be beneficial if the receptor pocket is narrow, or detrimental if flexibility is required for binding.

Part 4: Critical Disambiguation (Buffers vs. Synthons)

WARNING: Researchers frequently confuse these carboxylic acids with Good's Buffers due to similar nomenclature.

Feature	Synthons (This Guide)	Good's Buffers (Common Lab Reagents)
Chemical Class	Carboxylic Acids (-COOH)	Sulfonic Acids (-SO ₃ H)
Names	3-Morpholinopropionic acid (MPA)3-Morpholino-2-hydroxypropionic acid	MOPS (3-Morpholinopropanesulfonic acid)MOPSO (3-Morpholino-2-hydroxypropanesulfonic acid)
pKa (Acidic)	~4.8 (Weak acid)	~7.2 (MOPS) / ~6.9 (MOPSO)
Physiological pH	Anionic (COO ⁻) at pH 7.4	Zwitterionic at pH 7.4
Use Case	Drug synthesis, Linkers, Ligands	Cell culture buffering, Protein stabilization

Rule of Thumb: If you are preparing a buffer for cell culture or protein purification, you need MOPS or MOPSO (Sulfonic acids), not the propionic acids described in the synthesis section above.

Part 5: Experimental Protocol (Synthesis of MPA Linker)

Context: Attaching the MPA tail to an amine-bearing drug scaffold (R-NH₂) via amide coupling.

- Activation: Dissolve 3-morpholinopropionic acid (1.2 eq) in DMF. Add HATU (1.2 eq) and DIPEA (3.0 eq). Stir for 15 minutes to form the activated ester.
- Coupling: Add the amine-bearing scaffold (R-NH₂, 1.0 eq) to the mixture.
- Reaction: Stir at Room Temperature for 2-16 hours. Monitor by LC-MS.
- Workup: Dilute with Ethyl Acetate, wash with saturated NaHCO₃ (to remove unreacted acid) and Brine. Dry over Na₂SO₄.
- Purification: Flash chromatography (DCM/MeOH gradient).

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